

PIK-75 HCl Solubility and Stock Preparation

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Compound Focus: **Pik-75**

CAS No.: 945619-31-8

Cat. No.: S784197

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The table below summarizes the solubility of **PIK-75** HCl in various solvents, which is critical for preparing stock and working solutions [1] [2] [3].

Solvent	Solubility	Notes and Preparation Instructions
DMSO	98 mg/mL (200.51 mM) [1] 11 mg/mL (22.51 mM) [4]	Recommended for primary stock. Use fresh, moisture-absorbing DMSO can reduce solubility [1] [2].
Ethanol	9 mg/mL (18.41 mM) [1]	An alternative for stock solutions.
Water	Insoluble [1] [2] [4]	Not suitable for direct dissolution.
In Vivo Formulations	Various (see below)	Requires specific suspending agents for animal studies.

Preparing Stock Solutions

- **For *in vitro* work:** Dissolve **PIK-75** HCl in DMSO to create a concentrated stock solution (e.g., 10-100 mM). Gently warm the solution if needed to achieve full dissolution [3].
- **For *in vivo* studies:** **PIK-75** HCl is insoluble in water and biologically compatible buffers, so it must be administered as a suspension [5]. Below are example formulations validated for animal research:
 - **Homogeneous Suspension:** ≥5 mg/mL in 0.5% Carboxymethylcellulose Sodium (CMC-Na) [1] [2].
 - **Clear Solution (for lower doses):** 0.150 mg/mL in 5% DMSO, 40% PEG300, 5% Tween-80, and 50% ddH₂O [2].
 - **Clear Solution (oil-based):** 0.150 mg/mL in 5% DMSO and 95% Corn oil [2].

Troubleshooting Common Issues

- **Problem: Precipitation in aqueous cell culture media.** This is expected since **PIK-75** HCl is insoluble in water. Always add the compound to your culture from a DMSO stock solution. The final DMSO concentration should typically be kept below 0.1-1% to maintain cell viability.
- **Problem: Inconsistent results or apparent loss of activity.** Use freshly opened DMSO to make stock solutions, as moisture-absorbing DMSO can significantly reduce the compound's solubility and stability over time [1] [2]. Aliquot and store stock solutions at -20°C to avoid repeated freeze-thaw cycles.

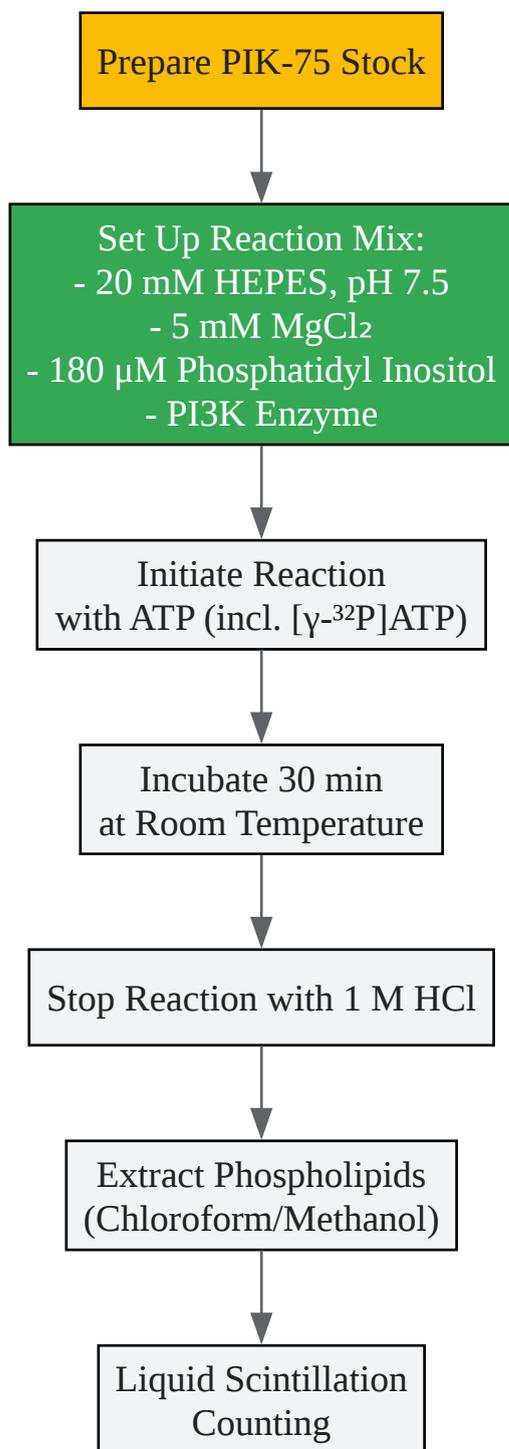
Biological Activity & Experimental Protocols

PIK-75 HCl is a potent and selective inhibitor, primarily targeting the p110 α isoform of PI3K and DNA-dependent protein kinase (DNA-PK) [1] [2] [4].

Target	IC ₅₀ (Cell-free assay)	Description
DNA-PK	2 nM [1] [2] [4]	Potent inhibitor of DNA-dependent protein kinase.
p110 α (PI3K)	5.8 nM [1] [2] [3]	Highly selective over other PI3K isoforms.
p110 γ (PI3K)	76 nM [1] [2] [3]	~13-fold less potent than for p110 α .
p110 δ (PI3K)	0.51 μ M [1] [2] [4]	~88-fold less potent than for p110 α .
p110 β (PI3K)	1.3 μ M [3] [4]	>200-fold less potent than for p110 α .

Mechanism of Action: **PIK-75** HCl binds to purified p110 α as a non-competitive inhibitor with respect to ATP and a competitive inhibitor with respect to the substrate phosphatidylinositol [1]. Recent research highlights its ability to overcome drug resistance in cancers like mantle cell lymphoma by simultaneously blocking the PI3K-AKT signaling pathway and reducing the levels of the pro-survival protein Mcl-1 [6] [7].

Here is a simplified workflow for a typical kinase inhibition assay using **PIK-75**:



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Example Cell-Based Assay (MTT Cytotoxicity)

- **Cell Lines:** The compound has been tested on a wide range, including A2780, HCT116, MCF7, and PC3 cells [1] [2].

- **Concentration & Time:** Treat cells for 48 hours with **PIK-75** concentrations typically ranging from 0 to 10 μM [1] [2].
- **Protocol Summary:**
 - Seed cells in 24-well plates.
 - After treatment, add MTT reagent and incubate for 3.5 hours at 37°C.
 - Solubilize the resulting formazan product overnight using 10% SDS in 0.01 M HCl.
 - Measure absorbance at 570 nm with a reference wavelength of 690 nm [1] [2].

Key Considerations for Your Research

- **Off-Target Effects:** Be aware that **PIK-75** is a dual inhibitor of PI3K p110 α and DNA-PK. This activity profile can be leveraged therapeutically but may complicate the interpretation of results if studying PI3K signaling in isolation [6] [8] [7].
- **Advanced Formulations:** To improve delivery and reduce potential off-target toxicity in animal models, researchers have successfully developed folate receptor-targeted nanosuspensions of **PIK-75**, which showed enhanced cytotoxicity and tumor accumulation in preclinical models [5].

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